

Application Notes and Protocols for 18BIOder in Flow Cytometry Analysis

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For Researchers, Scientists, and Drug Development Professionals

Introduction

18BIOder is a biotinylated derivative of a bioactive molecule designed for the detection and characterization of cells expressing its specific receptor, the Interleukin-18 receptor (IL-18R), via flow cytometry. This document provides detailed application notes and protocols to guide researchers in utilizing **18BIOder** for identifying and quantifying IL-18R-expressing cell populations, a critical aspect of immunology and inflammation research. Interleukin-18 is a proinflammatory cytokine that plays a crucial role in both innate and adaptive immune responses by inducing interferon-gamma (IFN-y) production from T cells and natural killer (NK) cells.[1][2] [3][4] The ability to precisely identify cells responsive to IL-18 is essential for understanding its role in various physiological and pathological processes.

Mechanism of Action

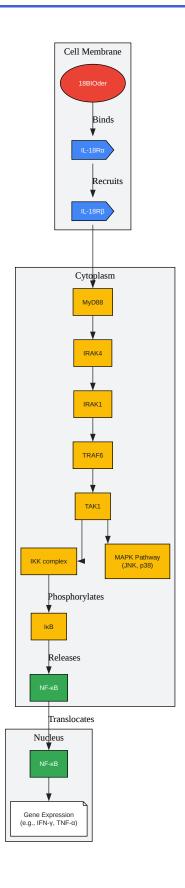
18BIOder retains the native conformation of the parent molecule, allowing it to bind with high affinity to the alpha chain of the IL-18 receptor (IL-18R α). This binding event can subsequently recruit the beta chain (IL-18R β), initiating the downstream signaling cascade. For flow cytometric detection, the biotin moiety of **18BIOder** is targeted by a fluorochrome-conjugated streptavidin molecule. This indirect staining method provides signal amplification and flexibility in the choice of fluorochrome, enabling seamless integration into multi-color flow cytometry panels.



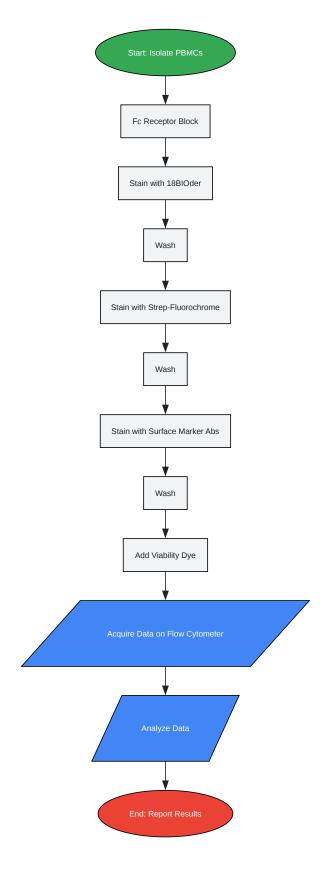
IL-18 Signaling Pathway

The binding of IL-18 to its receptor complex triggers a signaling cascade that is central to its pro-inflammatory functions. This pathway involves the recruitment of adaptor proteins and the activation of downstream kinases, ultimately leading to the activation of transcription factors such as NF-kB and AP-1.[2][3]









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